

(4-Hydroxy-3-methoxyphenyl)boronic acid structural formula and molecular weight

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Compound of Interest

Compound Name: (4-Hydroxy-3-methoxyphenyl)boronic acid

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An In-depth Technical Guide to (4-Hydroxy-3-methoxyphenyl)boronic Acid

This technical guide provides a comprehensive overview of the chemical and physical properties of (4-Hydroxy-3-methoxyphenyl)boronic acid, a compound of interest for researchers, scientists, and professionals in the field of drug development.

Chemical Identity and Properties

(4-Hydroxy-3-methoxyphenyl)boronic acid, also known as 3-Methoxy-4-hydroxyphenylboronic acid, is an organic compound featuring a benzene ring substituted with hydroxyl, methoxy, and boronic acid functional groups.^[1] Its chemical structure is foundational to its utility in various chemical syntheses.

Quantitative Data Summary

The key quantitative data for (4-Hydroxy-3-methoxyphenyl)boronic acid are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C ₇ H ₉ BO ₄	[1][2][3]
Molecular Weight	167.96 g/mol	[2][4]
167.955 g/mol	[3]	
167.9550	[1]	
CAS Number	182344-21-4	[1][2][3][5]
IUPAC Name	(4-hydroxy-3-methoxyphenyl)boronic acid	[2]
SMILES	B(C1=CC(=C(C=C1)O)OC)(O)O	[2]

Structural Formula

The structural formula of **(4-Hydroxy-3-methoxyphenyl)boronic acid** is depicted in the diagram below, illustrating the arrangement of its constituent atoms.

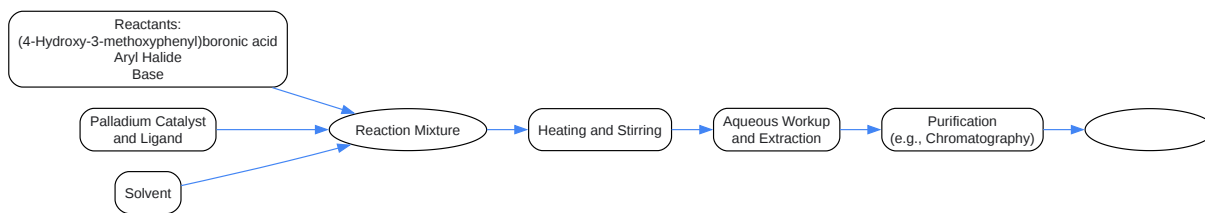
Structural formula of **(4-Hydroxy-3-methoxyphenyl)boronic acid**.

Experimental Protocols

Detailed experimental protocols for the synthesis and specific reactions of **(4-Hydroxy-3-methoxyphenyl)boronic acid** are typically proprietary or published in peer-reviewed scientific literature and are not available in general public domains. However, a common application of its derivatives, such as the pinacol ester, is in Suzuki-Miyaura cross-coupling reactions.[6]

General Workflow for a Suzuki-Miyaura Cross-Coupling Reaction

The following diagram illustrates a generalized workflow for a Suzuki-Miyaura cross-coupling reaction, a common application for arylboronic acids.



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Generalized workflow for a Suzuki-Miyaura cross-coupling reaction.

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